

# In-Depth Technical Safety Guide: 6-Aminonaphthalene-2-sulfonic acid

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## Compound of Interest

Compound Name: 6-Aminonaphthalene-2-sulfonic acid

Cat. No.: B145782

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This document provides a comprehensive overview of the safety data for **6-Aminonaphthalene-2-sulfonic acid** (also known as Bronner's acid), presented in a manner tailored for the scientific community. It includes summarized quantitative data, detailed experimental protocols for handling and emergencies, and logical workflow diagrams to ensure safe laboratory practices.

## Chemical Identification and Physical Properties

**6-Aminonaphthalene-2-sulfonic acid** is an aminonaphthalenesulfonic acid that crystallizes from water as a monohydrate.[1] It is used in the synthesis of various chemical compounds, including diaryl urea derivatives with potential antitumor activity.[1]

Property	Value	Source
Molecular Formula	C10H9NO3S	[2][3]
Molecular Weight	223.25 g/mol	[2][4]
CAS Number	93-00-5	[2][3][4]
EC Number	202-208-9	[2]
Appearance	White to light yellow or light orange powder/crystal	[1][2]
Melting Point	Decomposes at 346.66 °C, changing color from white to black.	[2]
Boiling Point	69°C at 1 mmHg (lit.)	[2]
Water Solubility	0.12 g/L (20 °C)	[1]
pH	3.63 (acidic)	[2]

## Hazard Identification and GHS Classification

There is conflicting information regarding the GHS classification of **6-Aminonaphthalene-2-sulfonic acid**. It is crucial for researchers to be aware of this discrepancy and handle the substance with appropriate caution.

- Classification 1: Not Classified. Several sources state that this chemical is not classified as hazardous according to GHS criteria.[2]
- Classification 2: Skin Sensitization, Category 1. Other sources classify it as a skin sensitizer (H317: May cause an allergic skin reaction).[3][4]

Given this conflicting data, it is prudent to handle **6-Aminonaphthalene-2-sulfonic acid** as a potential skin sensitizer.

Precautionary Statements associated with Skin Sensitization (Category 1):[3]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P272: Contaminated work clothing should not be allowed out of the workplace.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P333+P313: If skin irritation or rash occurs: Get medical advice/attention.
- P362+P364: Take off contaminated clothing and wash it before reuse.
- P501: Dispose of contents/container in accordance with local regulations.

## Toxicological and Ecotoxicological Data

The following tables summarize the available quantitative toxicological and ecotoxicological data.

### Acute Toxicity

Route	Species	Value	Source
Oral	Rat (female)	LD50: 5000 mg/kg bw	<a href="#">[2]</a>
Dermal	Rat (male/female)	LD50: > 2000 mg/kg bw	<a href="#">[2]</a>

### Ecotoxicity

Organism	Test	Value	Duration	Source
Daphnia magna	EC50	> 100 mg/L	48 h	<a href="#">[2]</a>
Chlorella vulgaris	EC50	> 200 mg/L	72 h	<a href="#">[2]</a>
Bacteria	EC0	1000 mg/L	24 h	<a href="#">[2]</a>

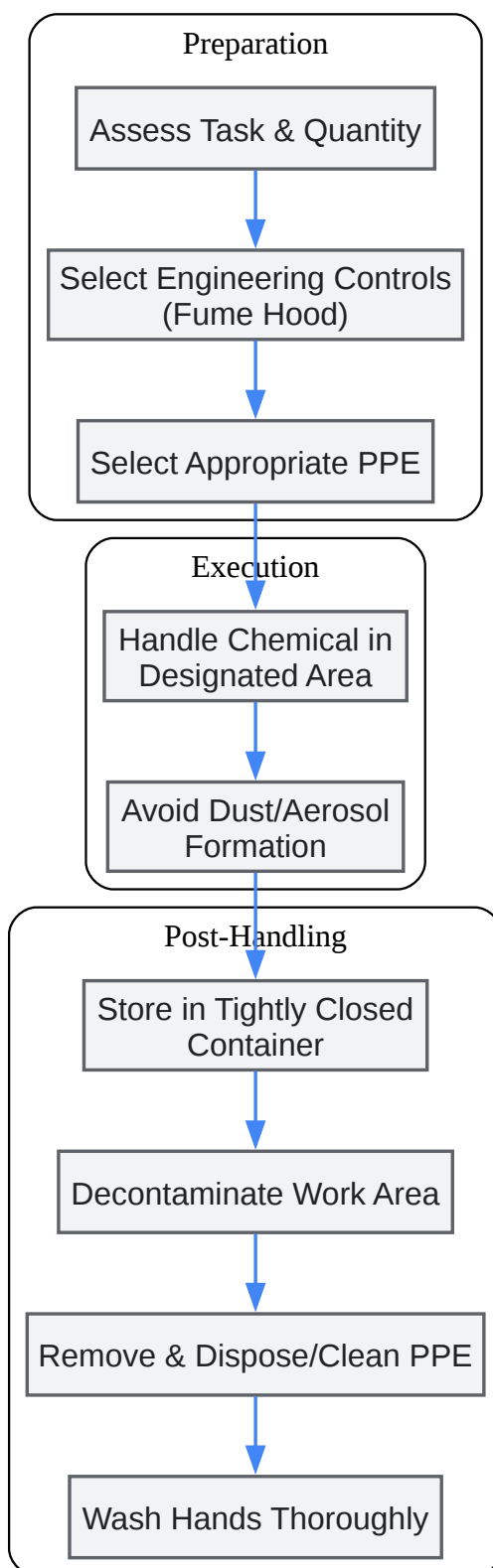
## Experimental Protocols

The following protocols provide detailed methodologies for safe handling, storage, and emergency procedures.

## Standard Handling and Personal Protective Equipment (PPE)

### Methodology:

- Engineering Controls: Handle in a well-ventilated place, preferably within a chemical fume hood to avoid the formation and inhalation of dust and aerosols.[\[2\]](#) Ensure emergency exits and a risk-elimination area are established.[\[2\]](#)
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[2\]](#)
  - Hand Protection: Wear chemical-impermeable gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and replaced if damaged. Wash and dry hands after handling.[\[2\]](#)
  - Body Protection: Wear appropriate protective clothing to prevent skin exposure. For larger quantities or where there is a risk of splashing, wear fire/flammable resistant and impervious clothing.[\[2\]](#)
  - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a dust filter.[\[2\]](#)
- Hygiene Practices: Avoid contact with skin, eyes, and clothing.[\[2\]](#) Wash thoroughly after handling.[\[2\]](#)



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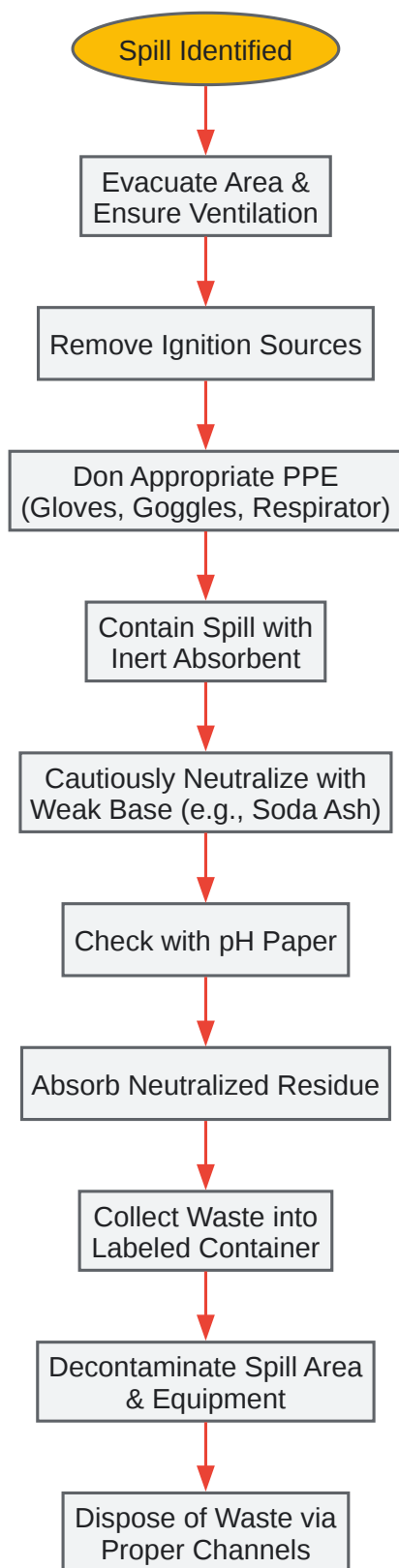
**Caption:** Standard laboratory workflow for handling **6-Aminonaphthalene-2-sulfonic acid**.

## Accidental Release (Spill) Protocol

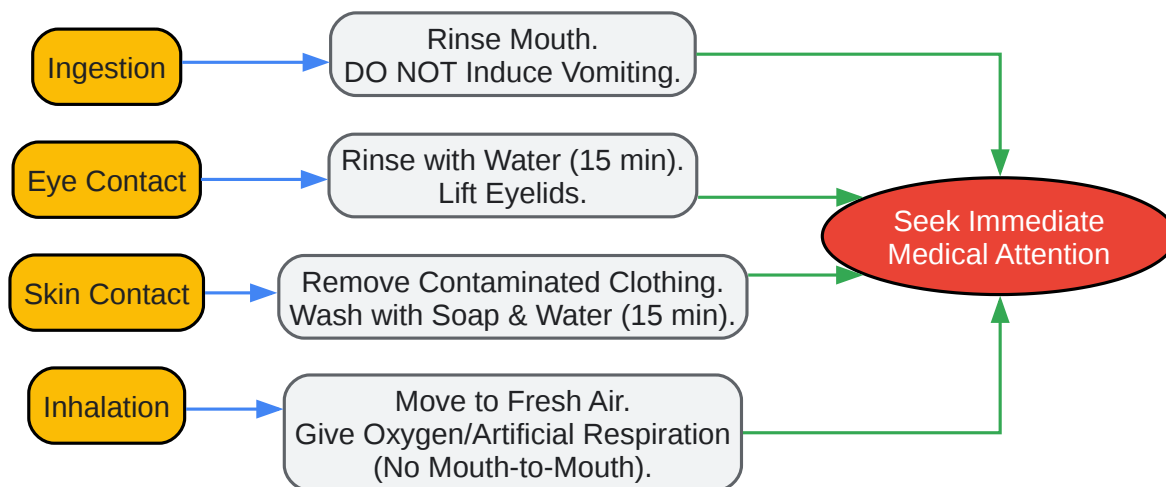
### Methodology:

- Immediate Actions:
  - Evacuate personnel to a safe area, keeping people away from and upwind of the spill.[\[2\]](#)
  - Ensure adequate ventilation. If the spill is large or in a poorly ventilated area, close the laboratory door to contain vapors/dust.[\[5\]](#)
  - Remove all sources of ignition and use non-sparking tools.[\[2\]](#)
- Containment:
  - Prevent further spillage or leakage if it is safe to do so.[\[2\]](#)
  - Create a dike around the spill using an inert absorbent material such as dry sand, earth, or vermiculite to prevent it from entering drains.[\[5\]](#)
- Neutralization and Absorption (for acidic substances):
  - Given the acidic nature of this compound (pH 3.63), cautiously neutralize the spill by slowly adding a weak base like soda ash (sodium carbonate) or sodium bicarbonate, working from the outside edges toward the center.[\[5\]](#)[\[6\]](#)
  - Caution: The neutralization process can be exothermic. Proceed slowly and monitor for any vigorous reaction.
  - Use pH paper to confirm that the spill has been neutralized (aim for a pH between 6 and 8).[\[5\]](#)
- Cleanup and Disposal:
  - Once neutralized, absorb the residue with an inert material (e.g., dry sand, vermiculite).[\[5\]](#)
  - Carefully scoop or sweep up the absorbed material into a suitable, labeled, and closed container for chemical waste disposal.[\[2\]](#)[\[6\]](#) Avoid creating dust.

- Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[\[2\]](#)
- Decontamination:
  - Decontaminate the spill area and any affected equipment using a suitable cleaning agent (e.g., soap and water), followed by a rinse with water.[\[7\]](#)
  - Dispose of all cleanup materials as hazardous waste.







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